

# understanding the chemical properties of triethylammonium iodide

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## Compound of Interest

Compound Name: Triethylammonium iodide

Cat. No.: B8681709

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An In-depth Technical Guide to the Chemical Properties of **Triethylammonium Iodide**

## Abstract

**Triethylammonium iodide** ( $\text{Et}_3\text{NHI}$ ) is an ammonium salt consisting of a triethylammonium cation and an iodide anion. This technical guide provides a comprehensive overview of its chemical and physical properties, synthesis and purification protocols, and spectroscopic data. The information is tailored for researchers, scientists, and drug development professionals who may utilize this compound in various synthetic and experimental contexts. All quantitative data is summarized for clarity, and detailed experimental procedures are provided.

## Chemical and Physical Properties

**Triethylammonium iodide** is a solid at room temperature. Its properties are dictated by the ionic interaction between the triethylammonium cation and the iodide anion, as well as the nature of the triethyl-substituted ammonium group.

## Quantitative Data

The following table summarizes the key physical and chemical properties of **triethylammonium iodide**.

Property	Value	Source(s)
CAS Number	4636-73-1	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>6</sub> H <sub>16</sub> IN	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	229.10 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Melting Point	173 °C (decomposes)	<a href="#">[1]</a> <a href="#">[6]</a>
Boiling Point	90.5 °C at 760 mmHg	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Vapor Pressure	56.1 mmHg at 25°C	<a href="#">[1]</a> <a href="#">[6]</a>
LogP	2.34630	<a href="#">[6]</a>
Hydrogen Bond Donor Count	1	<a href="#">[6]</a>
Hydrogen Bond Acceptor Count	1	<a href="#">[6]</a>
Rotatable Bond Count	3	<a href="#">[6]</a>
Exact Mass	229.03275 Da	<a href="#">[3]</a> <a href="#">[6]</a>

## Experimental Protocols

### Synthesis

While commercially available, **triethylammonium iodide** can be synthesized in the laboratory. The most direct method is the acid-base reaction between triethylamine and hydroiodic acid.

Materials:

- Triethylamine (C<sub>6</sub>H<sub>15</sub>N)
- Hydroiodic acid (HI)
- Anhydrous diethyl ether

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and placed in an ice bath, dissolve triethylamine in anhydrous diethyl ether.
- Slowly add a stoichiometric equivalent of hydroiodic acid dropwise to the stirred solution. The reaction is exothermic.
- **Triethylammonium iodide** will precipitate out of the solution as a white solid.
- Continue stirring in the ice bath for 30 minutes after the addition is complete to ensure the reaction goes to completion.
- Collect the solid product by vacuum filtration.
- Wash the collected solid with cold, anhydrous diethyl ether to remove any unreacted starting materials.
- Dry the product under vacuum to yield **triethylammonium iodide**.

## Purification

For applications requiring high purity, **triethylammonium iodide** can be purified by recrystallization.<sup>[2]</sup>

Materials:

- Crude **triethylammonium iodide**
- Acetone (pre-cooled to -10 °C)
- Hexane (pre-cooled to -10 °C)

Procedure:

- Dissolve the crude **triethylammonium iodide** in a minimal amount of acetone.
- Pre-cool the resulting solution to -10 °C.
- Induce precipitation by adding more pre-cooled acetone.

- Collect the precipitate by filtration.
- For further purification, recrystallize the precipitate twice from a cooled acetone/hexane mixture at -10 °C.[2]
- Dry the purified crystals under vacuum and store them in the dark.[1]

## Reactivity and Applications

**Triethylammonium iodide** serves as a source of both the triethylammonium cation and the iodide anion, making it useful in various chemical transformations.

- **Hydrogen Bonding:** The N-H bond in the triethylammonium cation is a strong hydrogen bond donor. Infrared spectroscopy studies have shown that in solution, it can form hydrogen-bonded complexes with anions and basic solvents.[7][8] This interaction is crucial in its role in catalysis and as a phase-transfer catalyst.
- **Catalysis:** The related compound, triethylphenylammonium iodide, has been identified as an effective catalyst for the synthesis of cyclic carbonates from epoxides and CO<sub>2</sub>, a process of significant industrial interest.[9] The proposed mechanism involves the activation of the epoxide through hydrogen bonding from the triethylammonium moiety, while the iodide ion acts as a nucleophile.[9]
- **Spectroscopic Studies:** The infrared spectrum of **triethylammonium iodide** is complex, particularly in the N-H stretching region, due to extensive hydrogen bonding and Fermi resonance interactions.[7] These complex spectral features have been studied across a range of temperatures to understand the dynamics of the hydrogen bonds.[7]

## Spectroscopic Data

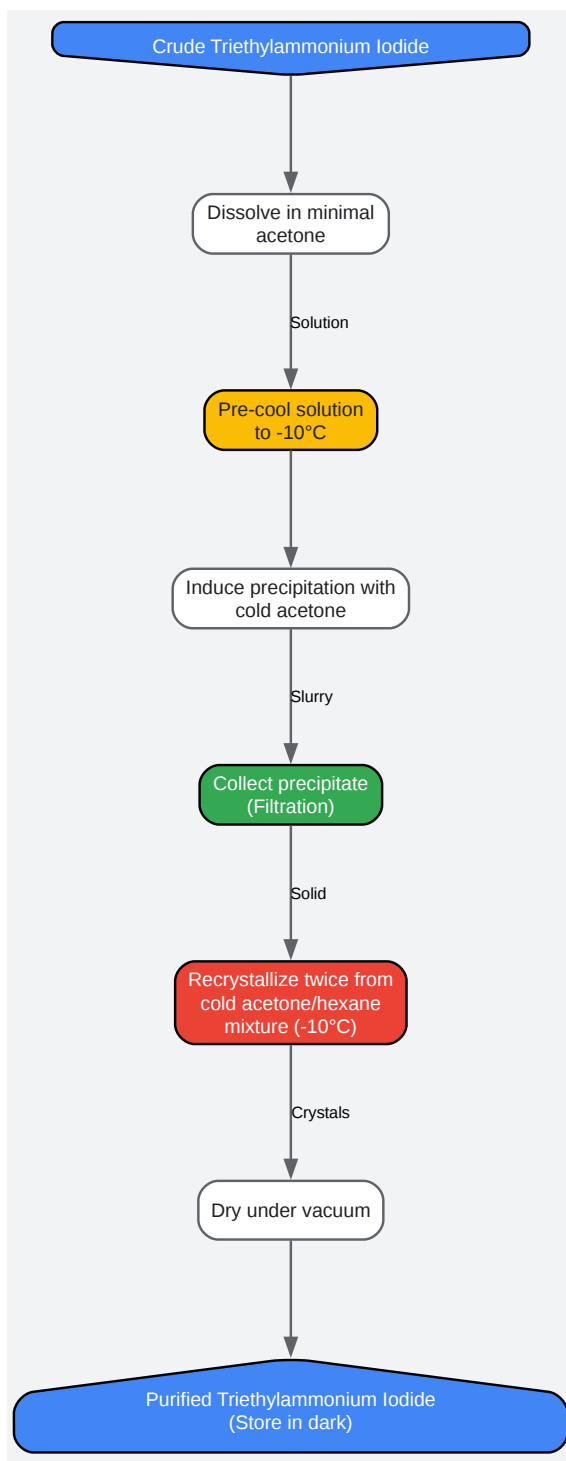
- **Infrared (IR) Spectroscopy:** The IR spectra of triethylammonium halides, including the iodide, show complex and extensive absorptions for the N-H stretching vibration.[7] At low temperatures (10 K), more than 20 distinct absorption peaks can be resolved in this region, which broaden as the temperature increases.[7] This complexity is attributed to Fermi resonance interactions involving the N-H stretching fundamental and various combination and overtone bands, which are intensified by the strong hydrogen bonding present in the crystal lattice.[7][8]

- Nuclear Magnetic Resonance (NMR) Spectroscopy: While specific NMR data for **triethylammonium iodide** is not readily available in the cited literature, data for the parent triethylammonium cation is known.<sup>[10]</sup> The proton ( $^1\text{H}$ ) NMR spectrum would be expected to show characteristic signals for the ethyl groups (a quartet for the  $-\text{CH}_2-$  protons and a triplet for the  $-\text{CH}_3$  protons) and a signal for the N-H proton, the chemical shift of which would be sensitive to solvent and concentration.

## Mandatory Visualizations

### Purification Workflow for Triethylammonium Iodide

The following diagram illustrates the logical workflow for the purification of **triethylammonium iodide** via recrystallization.



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Caption: Purification workflow for **triethylammonium iodide**.

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